

Data Presentation: Performance Metrics of Sulfonic Acid-Based Dyes

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Compound of Interest

Compound Name: *3-(Dipropylamino)-4-methoxybenzenesulfonic acid*

Cat. No.: *B117052*

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The performance of a dye is determined by a combination of its photophysical properties and its fastness or stability in the environment in which it is used. The following tables summarize key quantitative data for a selection of sulfonic acid-based dyes.

Photophysical Properties

For applications in fluorescence microscopy, flow cytometry, and as biological probes, the photophysical properties of a dye are paramount.

Dye Class	Specific Dye	Excitation Max (nm)	Emission Max (nm)	Molar Absorptivity (ϵ) ($M^{-1}cm^{-1}$)	Quantum Yield (Φ)
Rhodamine	Sulforhodamine 101	553	574	88,000	0.57
Sulforhodamine B	565	586	-	-	
Alexa Fluor 568	578	603	91,300	0.69	
Cyanine	Sulfo-Cy5.5	~675	~694	-	High
Alexa Fluor 647	650	668	239,000	0.33	
Perylene	Water-Soluble Perylene Diimide	567	-	-	0.6 ^[1]
Azo	Acid Red 88	-	-	-	-
Acid Yellow 36	-	-	-	-	
Acid Blue 113	-	-	-	-	
Naphthalenesulfonic Acid	8-Anilino-1-naphthalenesulfonic acid (ANS)	-	-	-	-

Note: Values can vary depending on the solvent and measurement conditions. Data for Azo dyes' photophysical properties are not as readily available as they are primarily used as colorants rather than fluorophores.

Textile Dyeing Performance on Protein Fibers

For textile applications, the key performance indicators are the dye's ability to bind to the fabric and its fastness to various environmental factors.

Dye Exhaustion (%) on Different Fibers

Dye	Wool	Silk	Nylon
Acid Brown 283	85 - 95%	80 - 90%	90 - 98% [2]
Lugani 101 (Black)	-	-	-
Brown 3RG	-	-	-
Nylomine (Navy Blue)	-	94%	-
Methyl Orange	-	-	-

Data from a comparative study on wool and nylon showed percentage exhaustion of dyes varied from 50-89% for wool and 62-94% for nylon.[\[3\]](#)[\[4\]](#)

Color Fastness on Silk Fabric (Scale 1-5, 5 is best)

Dye Color	Light Fastness	Wash Fastness	Perspiration Fastness	Rubbing Fastness (Dry)	Rubbing Fastness (Wet)
Orange	4	4-5	4-5	4-5	4-5
Red	4	4-5	4-5	4-5	4-5
Blue	4/5	4-5	4-5	4-5	4-5
Black	4/5	4-5	4-5	4-5	4-5

A rating of 4 is considered "good" and 5 is "excellent".[\[5\]](#)

Color Fastness on Wool and Nylon Fibers (Scale 1-5, 5 is best; Light Fastness 1-8, 8 is best)

Dye	Fiber	Light Fastness	Wash Fastness	Perspiration Fastness (Alkaline)	Rubbing Fastness (Dry)	Rubbing Fastness (Wet)
Acid Dyes (General)	Wool, Silk, Nylon	Good	Poor to Good	-	-	-

The wet fastness of acid dyes is generally inversely proportional to their migration properties.^[6]

Experimental Protocols

Detailed and standardized experimental protocols are crucial for the accurate assessment and comparison of dye performance.

Protocol 1: Determination of Molar Extinction Coefficient

The molar extinction coefficient (ϵ) is a measure of how strongly a chemical species absorbs light at a given wavelength.

Principle: Based on the Beer-Lambert Law, $A = \epsilon cl$, where A is absorbance, ϵ is the molar extinction coefficient, c is the concentration, and l is the path length.

Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of the dye in a suitable solvent with known concentrations.
- **Instrument Setup:** Turn on a spectrophotometer and allow it to stabilize.
- **Measurement:** Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
- **Calibration Curve:** Plot a graph of absorbance versus concentration. The slope of the linear fit will be equal to the molar extinction coefficient when the path length is 1 cm.^{[7][8]}

Protocol 2: Measurement of Fluorescence Quantum Yield (Integrating Sphere Method)

The fluorescence quantum yield (Φ) is the ratio of photons emitted to photons absorbed.

Principle: An integrating sphere is used to collect all emitted and scattered light from a sample, allowing for a direct measurement of the absolute quantum yield.

Procedure:

- **Instrument Setup:** Mount the integrating sphere in a spectrofluorometer.
- **Blank Measurement:** Measure the spectrum of a blank sample (solvent only) with the cuvette inside the integrating sphere. This will measure the scattered excitation light.
- **Sample Measurement:** Measure the spectrum of the dye solution under the same conditions. This will measure the remaining scattered excitation light and the emitted fluorescence.
- **Calculation:** The quantum yield is calculated by the instrument's software, which compares the integrated intensity of the emission peak to the integrated intensity of the absorbed light (calculated from the difference in the excitation peak between the blank and the sample).^{[9][10][11][12][13]}

Protocol 3: Photostability Testing (Photobleaching Half-life)

Photostability is the resistance of a dye to photodegradation.

Principle: The photobleaching half-life ($t_{1/2}$) is the time it takes for the fluorescence intensity of a dye to decrease to 50% of its initial value under continuous illumination.

Procedure:

- **Sample Preparation:** Prepare a solution of the fluorescent dye and immobilize it on a microscope slide.

- **Microscope Setup:** Use a fluorescence microscope with a stable light source and a sensitive camera. Set the illumination intensity to a constant and reproducible level.
- **Image Acquisition:** Acquire an initial image ($t=0$). Continuously illuminate the sample and acquire a time-lapse series of images at regular intervals.
- **Data Analysis:** Using image analysis software (e.g., ImageJ), measure the fluorescence intensity in a region of interest over time. Normalize the intensity values to the initial intensity. The time at which the normalized intensity reaches 0.5 is the photobleaching half-life.

Protocol 4: Textile Dyeing and Fastness Testing

Dyeing Procedure (Exhaustion Method for Wool/Nylon):

- **Scouring:** Pre-wash the fabric to remove any impurities.
- **Dye Bath Preparation:** Prepare a dyebath with the desired concentration of dye, an acid (e.g., acetic acid) to achieve a pH of 4.5-5.5, and an electrolyte (e.g., Glauber's salt) to control the dyeing rate.
- **Dyeing:** Immerse the wetted fabric in the dyebath at around 40°C. Gradually raise the temperature to 90-100°C and maintain for 30-60 minutes with gentle agitation.
- **Rinsing and Drying:** After dyeing, rinse the fabric thoroughly with cold water and allow it to dry.

Fastness Testing:

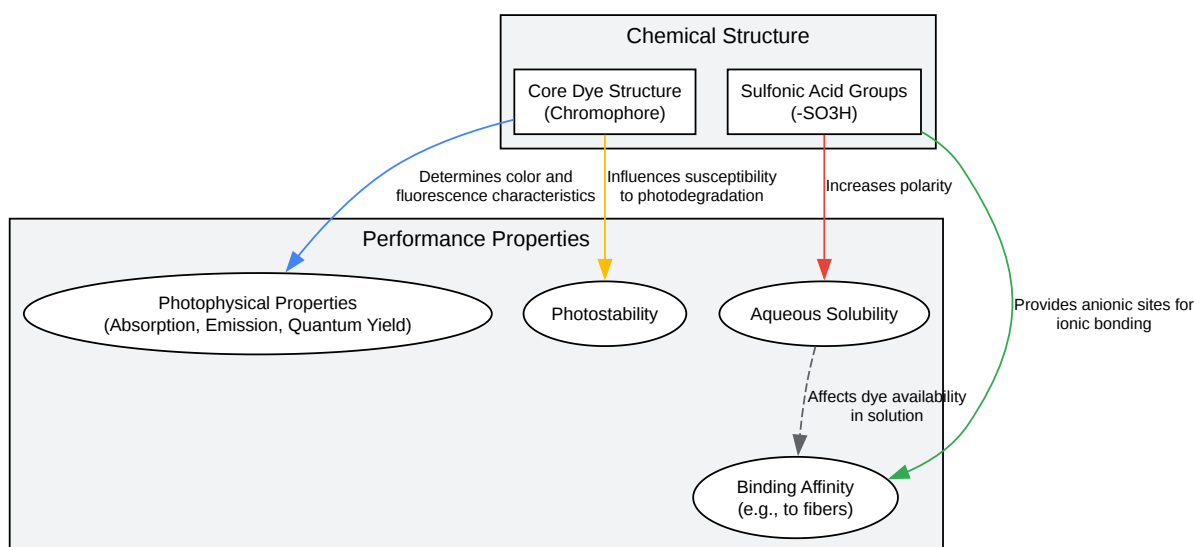
- **Light Fastness (ISO 105-B02):** Expose the dyed fabric to a xenon arc lamp, which simulates natural sunlight, alongside a set of standard blue wool references. The lightfastness is rated on a scale of 1 to 8 by comparing the fading of the sample to that of the references.
- **Wash Fastness (ISO 105-C06):** The dyed sample is stitched between two undyed fabrics and washed in a soap or detergent solution under specified conditions of temperature and time. The change in color of the dyed sample and the staining of the undyed fabrics are assessed using grey scales.

- Rubbing Fastness (ISO 105-X12): A dry and a wet white cotton cloth are rubbed against the dyed fabric using a crockmeter. The amount of color transferred to the white cloths is assessed using a grey scale.

Mandatory Visualization

Logical Relationship: Structure-Property of Sulfonic Acid-Based Dyes

The chemical structure of a sulfonic acid-based dye directly influences its key performance characteristics. The number and position of sulfonic acid groups, as well as the nature of the chromophore, are critical determinants of the dye's properties.

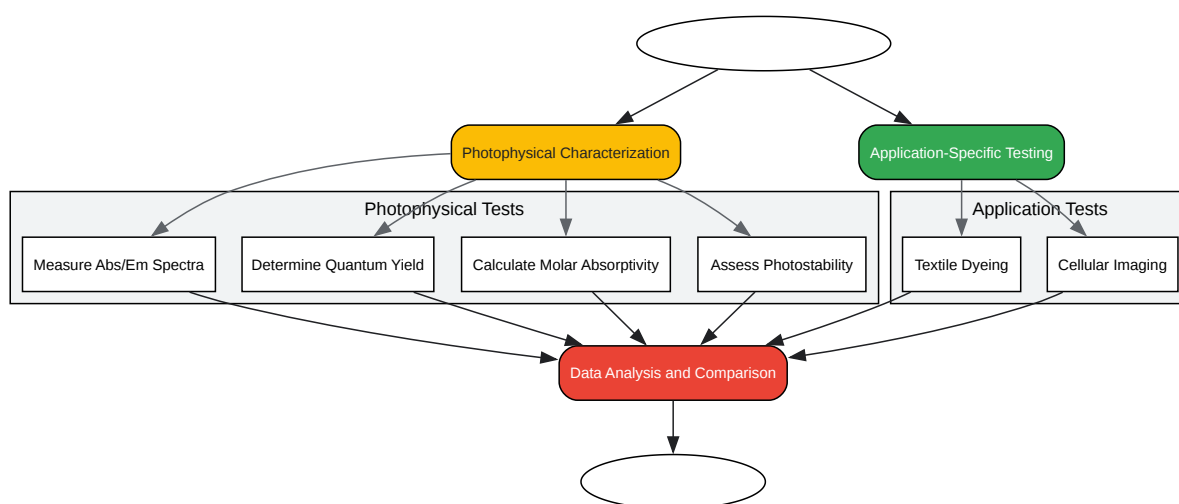


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Caption: Structure-property relationships in sulfonic acid-based dyes.

Experimental Workflow: Comparative Analysis of Dye Performance

This workflow outlines the key steps in a comprehensive comparative study of different sulfonic acid-based dyes.

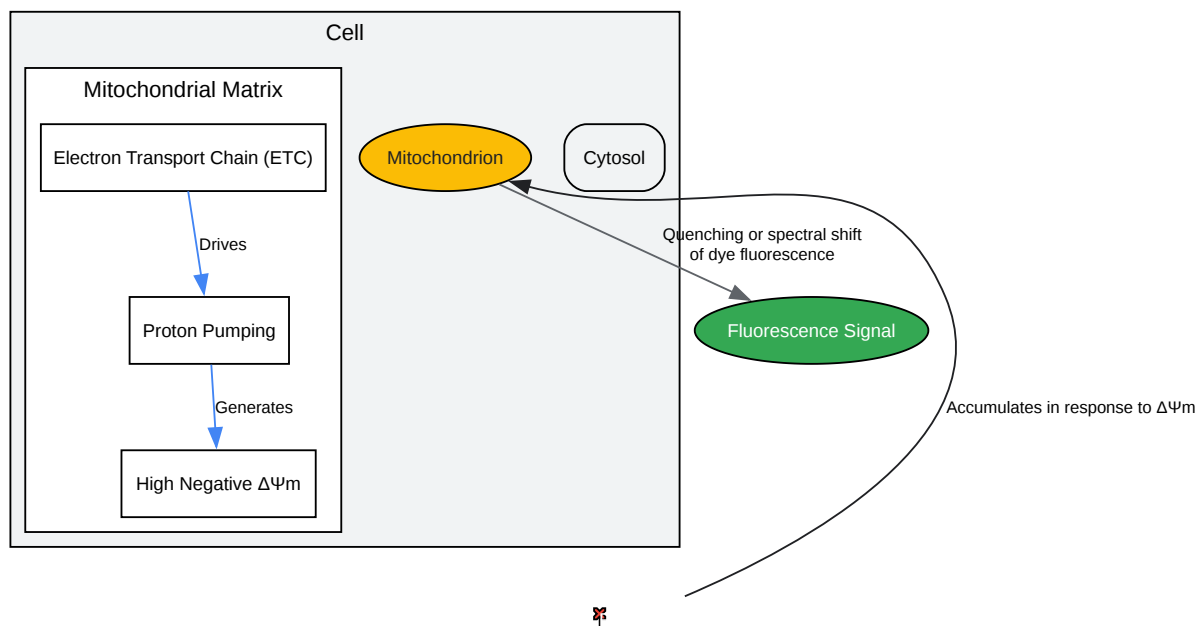


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Caption: Workflow for comparative performance analysis of dyes.

Signaling Pathway: Monitoring Mitochondrial Membrane Potential

Sulfonated rhodamine dyes can be used as fluorescent probes to monitor changes in mitochondrial membrane potential ($\Delta\Psi_m$), a key indicator of cell health and metabolic activity.



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Caption: Use of sulfonated dyes to monitor mitochondrial membrane potential.

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